Pefloxacin Mesylate Dihydrate drug interaction management

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Compound Focus: **Pefloxacin Mesylate Dihydrate**

CAS No.: 149676-40-4

Cat. No.: S538880

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Drug Profile & Handling

The table below summarizes the key product specifications for **Pefloxacin Mesylate Dihydrate**:

Property	Specification
CAS Number	149676-40-4 [1] [2]
Molecular Formula	$C_{17}H_{20}FN_3O_3 \cdot CH_4O_3S \cdot 2H_2O$ / $C_{18}H_{28}FN_3O_8S$ [3] [2]
Molecular Weight	465.49 g/mol [3] [2] [4]
Solubility	**H_2O:** 50 mg/mL [1]. **DMSO:** ~9 mg/mL (may be moisture-sensitive) [4].
Storage	Store at 2-8°C; product is light sensitive [3] [1]. Other suppliers recommend -20°C for long-term storage [5].
Quality Note	Sold as "Molecular Biology Grade" for research use only, not for human consumption [3] [5].

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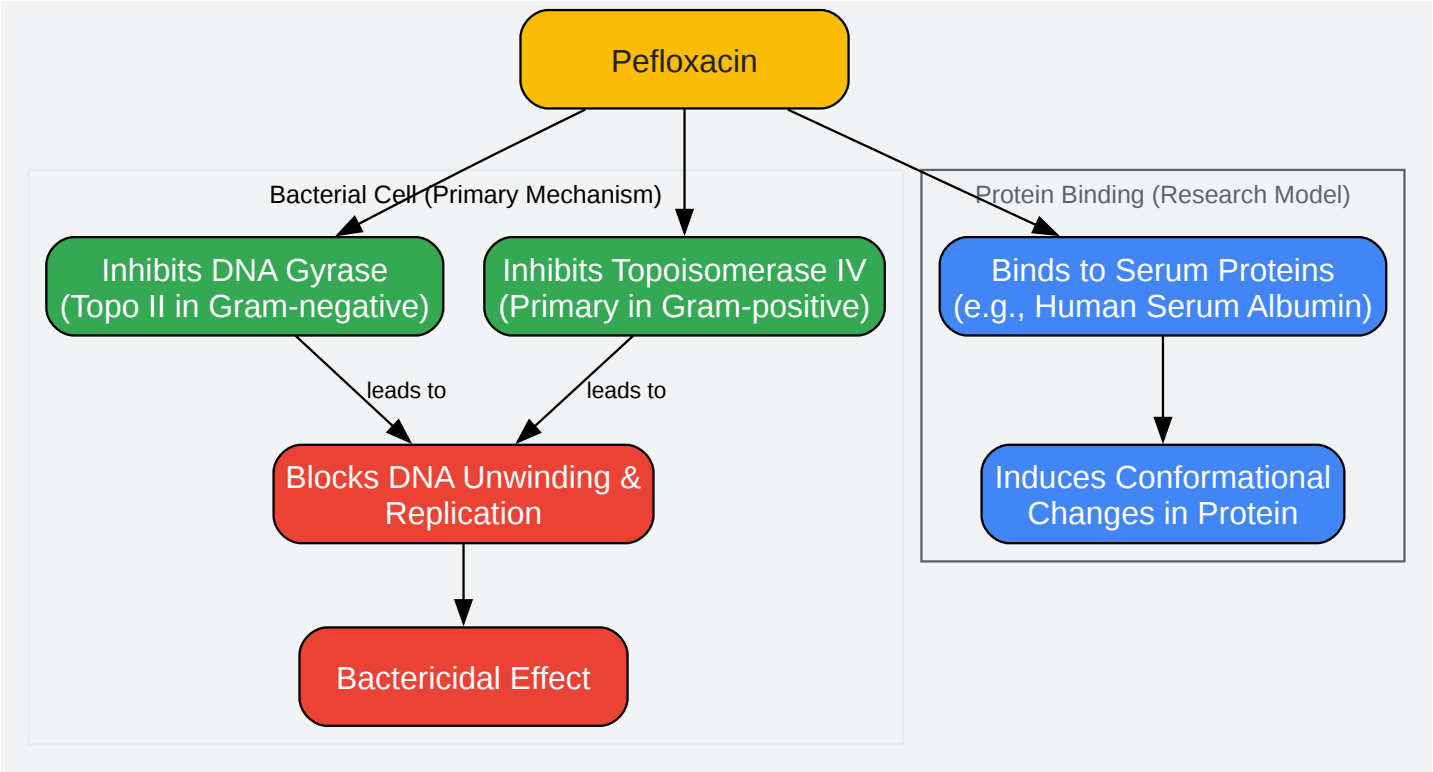
Mechanism of Action

Pefloxacin Mesylate Dihydrate is a broad-spectrum, third-generation fluoroquinolone antibiotic. Its primary mechanism involves inhibiting bacterial **DNA synthesis** by targeting two key enzymes: **DNA gyrase (topoisomerase II)** and **topoisomerase IV** [3] [1] [4].

- **DNA gyrase** is considered the primary target in **gram-negative bacteria**.
- **Topoisomerase IV** is the primary target in **gram-positive bacteria** [1].
- By binding to these enzymes, Pefloxacin prevents the unwinding of double-stranded DNA, thereby halting bacterial replication and leading to bacterial cell death [3] [4].

The following diagram illustrates this mechanism and a key protein-binding interaction studied in research:



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Experimental Protocols

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Here are detailed methodologies for two key experiments cited in the literature.

Protein Binding Study via Fluorescence Quenching

This protocol is used to study the interaction between Pefloxacin Mesylate (PFLX) and proteins like Bovine Lactoferrin (BLf) or Human Serum Albumin (HSA) [6].

Workflow Diagram:

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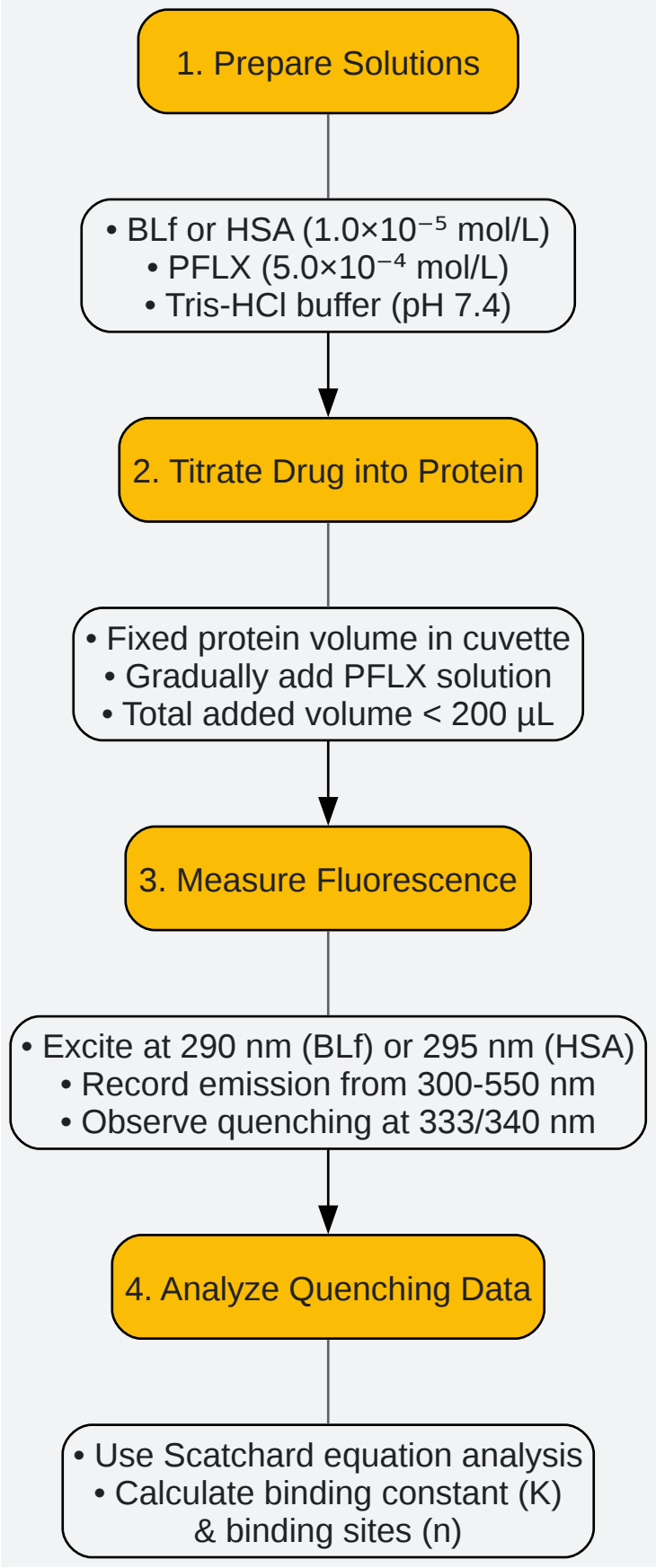

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Detailed Reagents & Apparatus:

- **Reagents:** BLf or HSA (1.00×10^{-5} mol/L), Pefloxacin mesylate (5.0×10^{-4} mol/L), Tris-HCl buffer (pH 7.4, containing 0.1 mol/L NaCl to maintain ionic strength) [6].
- **Apparatus:** Spectrofluorimeter (e.g., Hitachi F-4500), UV-Vis spectrophotometer (e.g., Shimadzu UV-260), pH meter, micro-injector [6].

Procedure:

- Place a 2.5 mL solution of the protein (BLf or HSA) into a 1.0 cm quartz cuvette [6].
- Using a micro-injector, titrate the PFLX solution stepwise into the cuvette. The total added volume should be kept small (under 200 µL) to avoid significant dilution [6].
- After each addition, measure the fluorescence quenching spectrum.
  - For **HSA**: Set excitation at 295 nm and record emission from 300 to 550 nm [6].
  - For **BLf**: Set excitation at 290 nm and record emission from 295 to 550 nm [6].
- The fluorescence intensity at 340 nm (for HSA) or 333 nm (for BLf) will decrease as PFLX binds to the protein. The appearance of an isobestic point is direct evidence of a drug-protein complex [6].

Data Analysis: Analyze the fluorescence quenching data using the Scatchard equation to determine the binding constant (K) and the number of binding sites (n) per protein molecule. The reported values are approximately **$K = 1.06\times10^5$ L/mol with n=1.85 for BLf** and **$K = 7.04\times10^4$ L/mol with n=1.13 for HSA** [6].

Developmental Toxicity Assessment in Zebrafish Embryos

This protocol is used to evaluate the potential toxic effects of PFLX on the early life stages of zebrafish [7].

Detailed Reagents & Apparatus:

- **Reagents:** **Pefloxacin mesylate dihydrate** (analyte), Reconstituted Buffer (RB) for embryo culture, Tricaine mesylate (for anesthesia/euthanasia) [7].
- **Apparatus:** Anatomical stereomicroscope, incubator maintaining 26 ± 0.5°C, high-performance liquid chromatography (HPLC) system, scanning electron microscope (SEM) [7].

Procedure:

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- **Embryo Collection:** Raise adult zebrafish under a 14-hour light/10-hour dark cycle. Collect fertilized embryos within 30 minutes after spawning. Screen for normal embryos under a microscope, using only spawns with a fertilization rate higher than 95% [7].
- **Exposure Setup:** Incubate groups of six embryos in 1.0 mL of solution. Include a control group (RB only) and several experimental groups exposed to different concentrations of PFLX. Use at least 5 replicates per group (30 embryos total per condition). Maintain the embryos in an incubator at 26 ± 0.5°C with a 12/12 hour light/dark cycle [7].
- **Observation & Data Recording:** Observe and record the following endpoints daily:
  - **Mortality:** Remove dead embryos immediately. Judge death by the absence of a heartbeat, body movements, or reaction to stimulation [7].
  - **Hatching Rate:** Record the number of hatched embryos.
  - **Heart Rate:** Measure the heart rate of randomly selected embryos or larvae under a microscope.
  - **Teratogenic Effects:** Note any malformations or developmental abnormalities [7].
- **Ethical Disposal:** After the experiment, euthanize the zebrafish at various developmental stages by over-anesthesia with tricaine mesylate (0.3 mg/mL), in accordance with guidelines like those from the American Veterinary Medical Association (AVMA) [7].

Troubleshooting & FAQ

This section addresses common issues researchers might face.

Frequently Asked Questions

Question	Answer & Guidance
How should stock solutions be prepared and stored?	Prepare stock solution in ultra-pure water at 0.1 mol/L and store at 4°C [7]. For DMSO solutions, use fresh, dry DMSO (solubility ~9 mg/mL) and be aware that moisture absorption can reduce solubility over time [4].
The compound appears degraded. How can this be prevented?	Pefloxacin Mesylate Dihydrate is **light sensitive** [3]. Always protect from light by using amber vials or wrapping containers in aluminum foil. For long-term stability, store at **-20°C** [5].
Our bacterial susceptibility tests (ASTs) show inconsistent results. What could be the cause?	Ensure you are using the correct Minimal Inhibitory Concentration (MIC) ranges for your bacterial strains. For example, MICs for Enterobacteriaceae typically range from 0.03 to 8 mg/L, while

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Question	Answer & Guidance
	Pseudomonas aeruginosa MICs range from 1 to 4 mg/L [4]. Standardize your inoculum size and use appropriate quality control strains.
What safety precautions should be taken when handling this compound?	The safety data sheet indicates a **Warning** signal word. Personal protective equipment including **N95 dust masks, eyeshields, and gloves** is recommended to prevent inhalation or contact [1].

I hope this structured information serves as a solid foundation for your technical support center. The data is best suited for research contexts concerning protein interactions and ecotoxicology.

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